Pentomone (CAS 67102-87-8): A Technical Overview

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Compound of Interest

Compound Name:	*Pentomone*
CAS No.:	*67102-87-8*
Cat. No.:	*B1616851*

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Introduction

Pentomone, identified by the CAS number 67102-87-8 and also known by its developmental code LY-113935, is a nonsteroidal antiandrogen (NSAA). It was first synthesized and described as a "prostate growth inhibitor".[1] Although it has been a subject of scientific interest, **Pentomone** has never been marketed for therapeutic use. This technical guide provides a comprehensive overview of the available information on **Pentomone**, focusing on its chemical properties, synthesis, and proposed mechanism of action.

Chemical and Physical Properties

Pentomone is a complex organic molecule with the chemical formula $C_{24}H_{26}O_5$.[1] Its structure features a pentacyclic system. A summary of its key identifiers and properties is provided in the table below.

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Property	Value	Reference
CAS Number	67102-87-8	[1]
Developmental Code	LY-113935	[1]
Molecular Formula	$C_{24}H_{26}O_5$	[1]
Molecular Weight	394.46 g/mol	
IUPAC Name	(5aR,6aS,12aR,13aS)-4,8-dimethoxy-6,6-dimethyl-5a,6,6a,12,12a,13a-hexahydro-14H-chromeno[3,2-b]xanthen-13-one	
Synonyms	Lilly 113935	

Synthesis of **Pentomone**

The synthesis of **Pentomone** has been described in the scientific literature. The process involves a multi-step chemical reaction sequence.

Experimental Protocol: Synthesis of **Pentomone**

Note: The following protocol is a generalized description based on available information. Specific reaction conditions, such as temperatures, reaction times, and purification methods, would require access to the original experimental documentation, which is not publicly available.

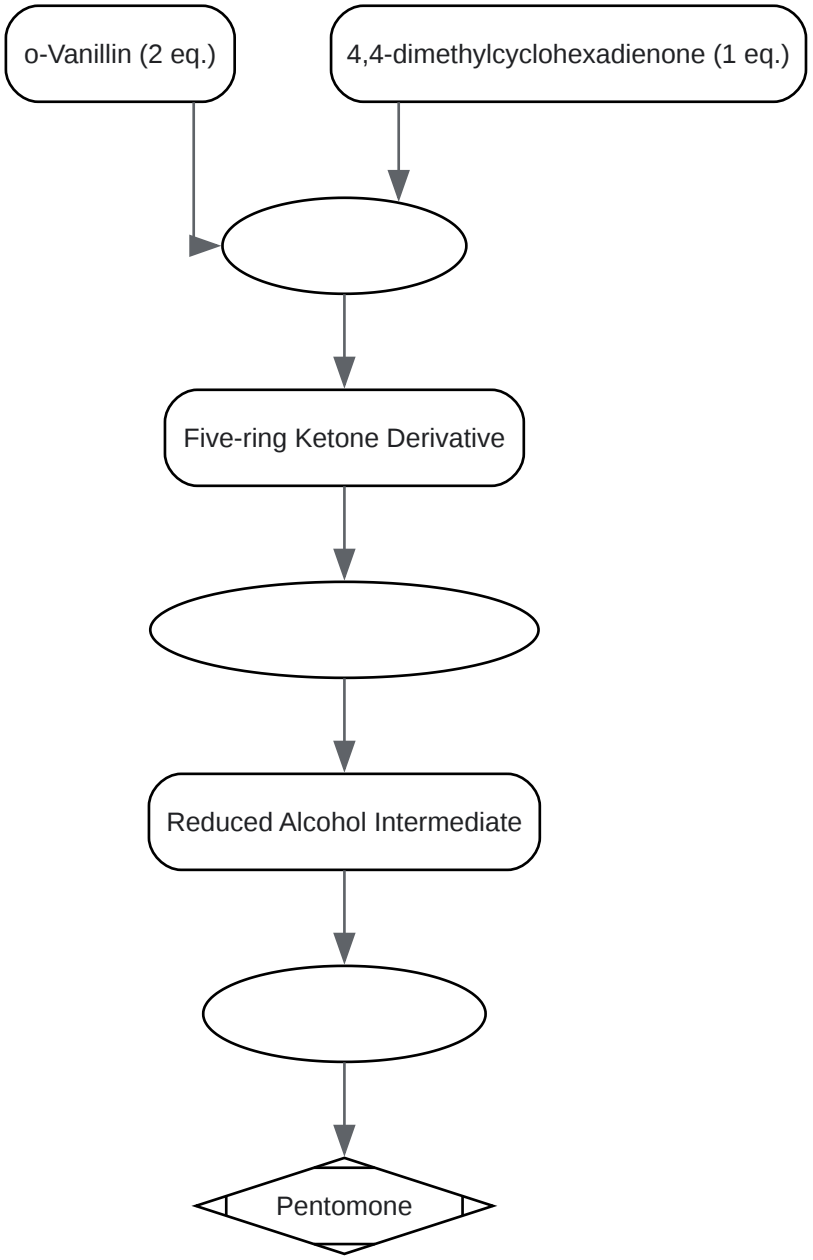
Step 1: Condensation Two equivalents of o-vanillin are condensed with one equivalent of 4,4-dimethylcyclohexadienone. This reaction is believed to proceed via an initial conjugate addition of the phenoxide from o-vanillin to the enone system of the cyclohexadienone, followed by an intramolecular aldol-type reaction.

Step 2: Cyclization and Dehydration The intermediate from the condensation reaction undergoes cyclization and dehydration to form a five-ring ketone derivative.

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Step 3: Catalytic Hydrogenation The resulting unsaturated ketone is subjected to catalytic hydrogenation. This step reduces the carbon-carbon double bonds and the ketone functional group to a secondary alcohol.

Step 4: Oxidation The secondary alcohol is then re-oxidized to the corresponding ketone using a suitable oxidizing agent, such as pyridinium chlorochromate (PCC), to yield the final product, **Pentomone**.



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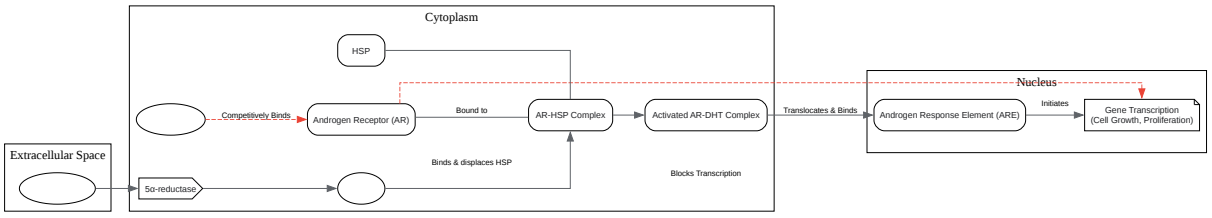
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Caption: Synthetic workflow for **Pentomone**.

Mechanism of Action: Androgen Receptor Antagonism

As a nonsteroidal antiandrogen, the primary mechanism of action of **Pentomone** is believed to be the competitive antagonism of the androgen receptor (AR). Androgens, such as testosterone and its more potent metabolite dihydrotestosterone (DHT), play a crucial role in the growth and survival of prostate cells. In conditions like prostate cancer, these hormones can stimulate tumor growth.

NSAA drugs like **Pentomone** are designed to bind to the ligand-binding domain of the AR, thereby preventing the binding of endogenous androgens. This blockade inhibits the subsequent conformational changes in the AR that are necessary for its activation, nuclear translocation, and the transcription of androgen-responsive genes. The ultimate effect is a reduction in androgen-stimulated cell growth.



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Caption: Proposed signaling pathway of **Pentomone** as an AR antagonist.

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Biological Activity

While **Pentomone** is described as a prostate growth inhibitor, detailed quantitative data on its biological activity, such as its binding affinity for the androgen receptor (e.g., IC_{50} or K_i values) from in vitro or in vivo studies, are not readily available in the public domain. Such data would be crucial for a comprehensive understanding of its potency and potential therapeutic utility.

Conclusion

Pentomone is a synthetically derived nonsteroidal antiandrogen with a well-defined chemical structure. Its proposed mechanism of action, consistent with other NSAAs, involves the competitive inhibition of the androgen receptor, leading to the suppression of androgen-dependent gene transcription and cell growth. While a synthetic route has been outlined, a significant gap exists in the publicly available literature regarding the quantitative biological evaluation and detailed experimental protocols for **Pentomone**. Further research and disclosure of primary experimental data would be necessary to fully characterize its pharmacological profile and potential for clinical development.

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References

- 1. go.drugbank.com [go.drugbank.com]
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